

Proper Disposal Procedures for ML311

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Compound of Interest

Compound Name: ML311

Cat. No.: B1676646

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This document provides essential safety and logistical information for the proper disposal of the research chemical **ML311** (CAS 315698-17-0), a selective inhibitor of the Mcl-1/Bim interaction. Adherence to these procedures is critical for ensuring laboratory safety and regulatory compliance.

Immediate Safety and Handling Precautions:

Prior to handling **ML311**, it is imperative to consult the Safety Data Sheet (SDS). Personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, should be worn at all times. Work with **ML311** should be conducted in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of any dust or aerosols. In case of skin or eye contact, flush the affected area with copious amounts of water for at least 15 minutes and seek medical attention.

Step-by-Step Disposal Protocol

The disposal of **ML311**, a halogenated organic compound, must be handled as hazardous chemical waste. Under no circumstances should it be disposed of down the drain or in regular solid waste.

- Segregation of Waste:
 - Designate a specific, clearly labeled waste container for "Halogenated Organic Waste."
 - Do not mix **ML311** waste with non-halogenated organic waste, as this can complicate and increase the cost of disposal.

- Solid waste contaminated with **ML311** (e.g., weighing paper, contaminated pipette tips, gloves) should be collected separately from liquid waste.
- Liquid Waste Containing **ML311**:
 - Collect all liquid waste containing **ML311** in a dedicated, leak-proof, and chemically compatible container. The container must be clearly labeled as "Hazardous Waste: Halogenated Organic Solvents" and list **ML311** as a constituent.
 - Keep the container sealed when not in use to prevent the release of vapors.
 - Store the waste container in a designated satellite accumulation area within the laboratory.
- Solid Waste Contaminated with **ML311**:
 - Place all solid waste, such as contaminated gloves, weighing boats, and absorbent paper, into a designated, properly labeled solid waste container for halogenated organic compounds.
 - Ensure the container is sealed to prevent the escape of any residual powder.
- Arranging for Disposal:
 - Once the waste container is full (typically no more than 75% capacity), arrange for its collection by your institution's Environmental Health and Safety (EHS) department.
 - Follow your institution's specific procedures for chemical waste pickup, which may involve completing an online request form and ensuring the waste is properly packaged and labeled.

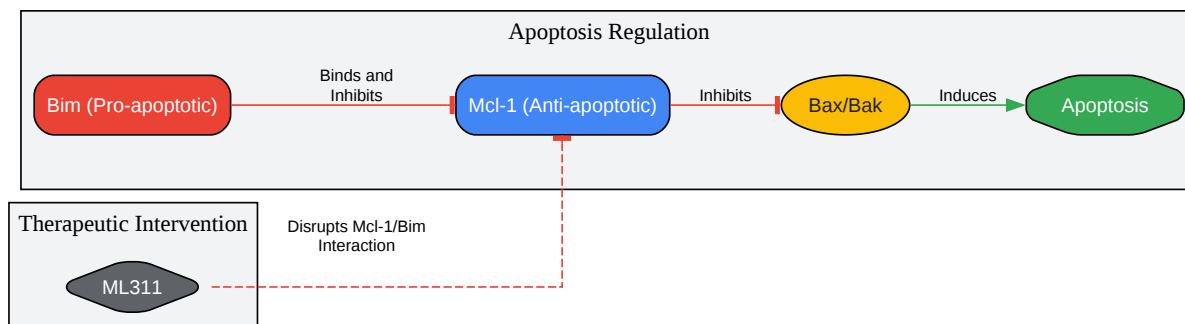
Quantitative Biological Activity of ML311

ML311 is a potent inhibitor of the Mcl-1/Bim protein-protein interaction, demonstrating efficacy in various cancer cell lines. The following table summarizes key quantitative data on its biological activity.^[1]

Cell Line	EC50 (μ M)	GI50 (nM)
MCL-1-1780	0.31	
DHL-6	3.3	
NCI-H929	1.6	
Bcl2-1863	1.1	
RPMI-8226	<900	
SR	<900	
NCI-H322M	<900	
NCI-H60	<900	
HCC-2998	<900	
KM12	<900	
SF-295	<900	
U251	<900	
PC-3	<900	

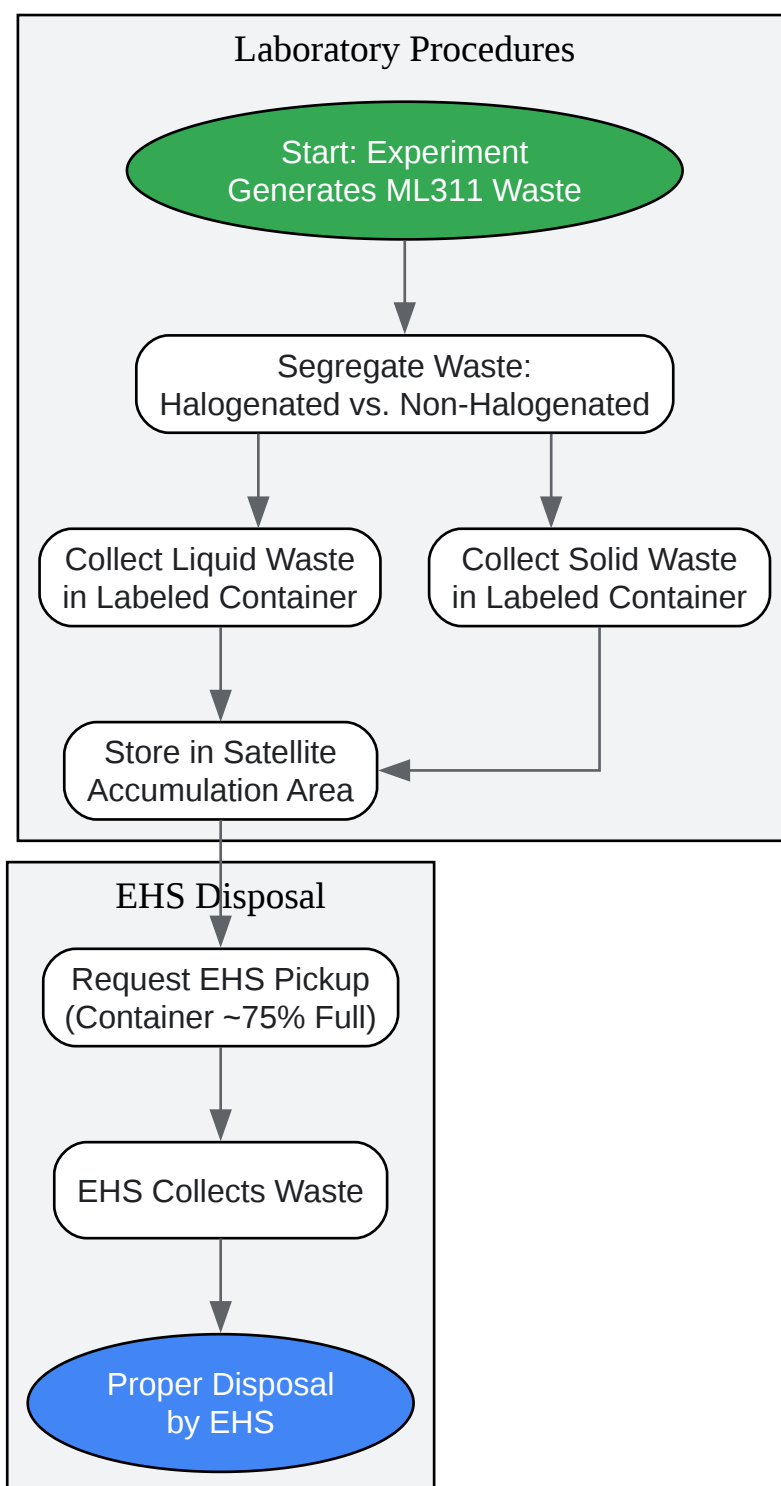
Visualizing Key Processes

To further clarify the procedures and the mechanism of action of **ML311**, the following diagrams are provided.



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Caption: Signaling pathway of Mcl-1 and Bim in apoptosis and the inhibitory action of **ML311**.



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Caption: Workflow for the proper disposal of **ML311** chemical waste in a laboratory setting.

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References

- 1. medchemexpress.com [medchemexpress.com]
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